

Personal protective equipment for handling 4-methoxy-N-(4-nitrophenyl)aniline

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Compound of Interest

Compound Name: 4-methoxy-N-(4-nitrophenyl)aniline

Cat. No.: B1608119

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Essential Safety and Handling Guide for 4-methoxy-N-(4-nitrophenyl)aniline

Disclaimer: A specific Safety Data Sheet (SDS) for **4-methoxy-N-(4-nitrophenyl)aniline** (CAS 730-11-0) is not readily available in public databases. The following guidance is a synthesis of information from the SDSs of structurally similar compounds, including various nitroanilines and methoxyanilines. This information is intended to provide a baseline for safe handling and should not replace the official SDS provided by your chemical supplier. You must obtain and meticulously follow the specific SDS for this compound before any use.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and detailed operational and disposal plans for researchers, scientists, and drug development professionals handling **4-methoxy-N-(4-nitrophenyl)aniline**.

Summary of Potential Hazards

Based on analogous compounds, **4-methoxy-N-(4-nitrophenyl)aniline** is anticipated to be a hazardous substance. The primary concerns are acute toxicity if swallowed, inhaled, or in contact with skin, and potential for serious eye damage. Prolonged or repeated exposure may cause organ damage.

Hazard Classification (Anticipated)	Precautionary Statement Codes (Anticipated)
Acute Toxicity, Oral (Category 3 or 4)	P264, P270, P301+P310
Acute Toxicity, Dermal (Category 3)	P280, P302+P352, P312
Acute Toxicity, Inhalation (Category 3)	P261, P271, P304+P340
Serious Eye Damage/Eye Irritation	P280, P305+P351+P338
Specific Target Organ Toxicity (Repeated Exposure)	P260
Hazardous to the Aquatic Environment	P273

Operational Plan: Safe Handling and Storage

1. Engineering Controls:

- Always handle this compound within a certified chemical fume hood to minimize inhalation exposure.
- Ensure a safety shower and eyewash station are readily accessible and have been recently tested.[\[1\]](#)
- Use a local exhaust system if dust or aerosols are likely to be generated.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield that conform to OSHA's 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- Skin Protection:
 - Wear a flame-retardant lab coat.
 - Use chemically resistant gloves (e.g., nitrile, tested to EN 374) and ensure they are inspected before use.

- Wear appropriate protective clothing to prevent skin exposure.[\[1\]](#)
- Respiratory Protection:
 - If handling outside of a fume hood or if dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a P3 particulate filter.[\[1\]](#)

3. Handling Procedures:

- Pre-Handling:
 - Read and understand the supplier-provided SDS thoroughly.
 - Prepare all necessary equipment and materials within the fume hood.
 - Ensure the work area is clean and uncluttered.
- During Handling:
 - Avoid the formation of dust and aerosols.[\[1\]](#)
 - Do not eat, drink, or smoke in the laboratory.[\[1\]](#)
 - Wash hands thoroughly after handling, even if gloves were worn.[\[1\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
 - Keep the container tightly closed when not in use.

4. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[\[1\]](#)
- Keep the container tightly sealed.
- Store in a locked cabinet or an area accessible only to authorized personnel.

Emergency and First-Aid Plan

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [2] [3]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. [2] [3]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [2]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2] [4]

Spill Response Protocol:

- Evacuate all non-essential personnel from the area.
- Wear the full PPE as described above, including respiratory protection.
- Avoid generating dust.
- Carefully sweep up the spilled solid material using non-sparking tools and place it into a suitable, labeled container for hazardous waste disposal.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Do not allow the spilled material or cleaning runoff to enter drains or waterways.[\[5\]](#)

Disposal Plan

All waste containing **4-methoxy-N-(4-nitrophenyl)aniline** must be treated as hazardous waste.

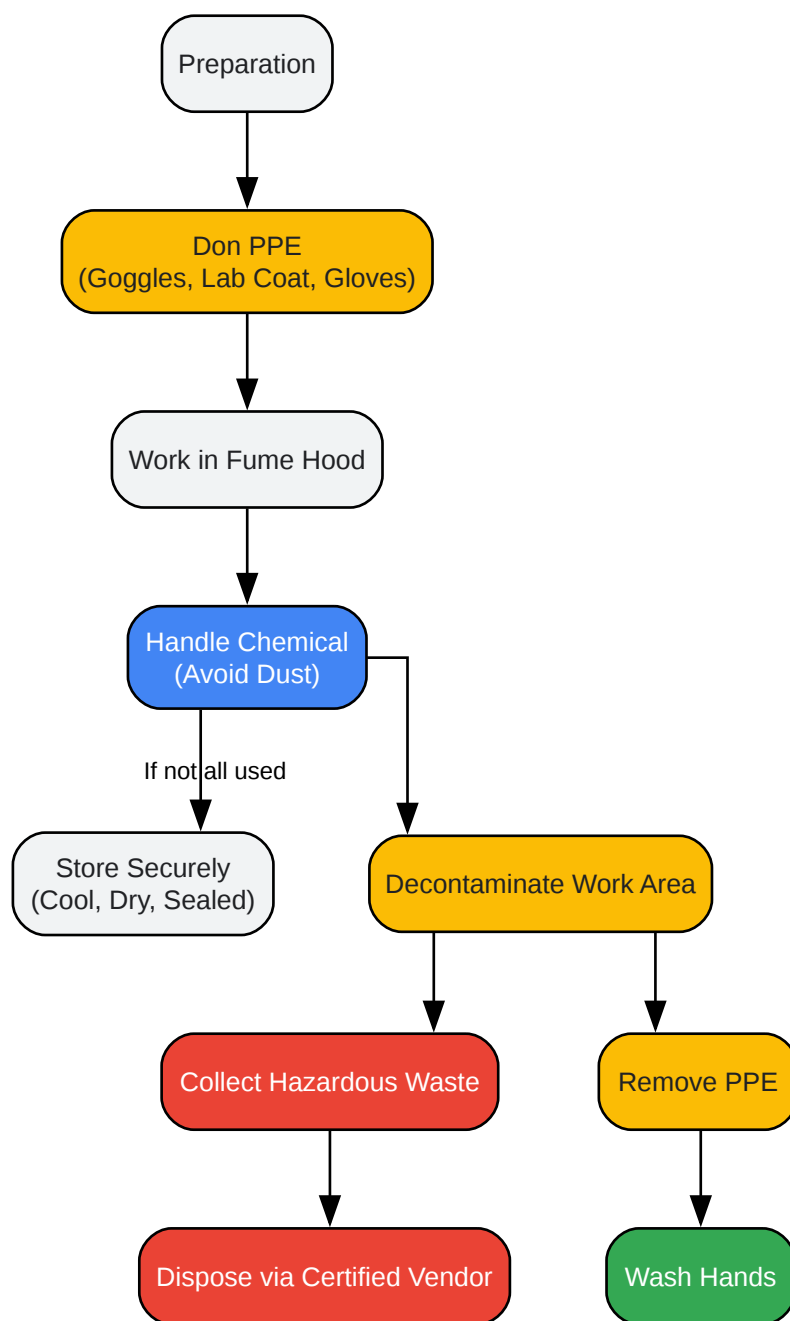
1. Waste Collection:

- Collect all waste material (including contaminated consumables like gloves and wipes) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Do not mix this waste with other chemical waste streams unless compatibility is confirmed.

2. Disposal Procedure:

- Dispose of the waste through a licensed hazardous waste disposal company.
- Follow all federal, state, and local environmental regulations for chemical waste disposal.^[1]
- It may be possible to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber. This must be done by a certified professional.

Safe Handling Workflow



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Caption: Workflow for safely handling **4-methoxy-N-(4-nitrophenyl)aniline**.

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